

Safe Handling and Disposal Protocol: Butyryl-2,2-D2 Chloride[1]

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Compound of Interest

Compound Name: Butyryl-2,2-D2 chloride

CAS No.: 90587-10-3

Cat. No.: B1380589

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Executive Summary & Risk Profile

Butyryl-2,2-D2 chloride is a high-value, deuterated acyl chloride used primarily as a labeling reagent in metabolic studies and drug development.[1] While chemically identical to non-deuterated butyryl chloride, its disposal requires elevated precision to manage three distinct risks: violent water reactivity, corrosivity, and extreme olfactory nuisance (stench).

Improper disposal releases Deuterium-labeled Hydrochloric Acid (DCI) gas and Butyric Acid-2,2-D2.[1] The latter possesses a potent, vomit-like odor that can render a laboratory uninhabitable even at parts-per-billion concentrations.[1]

Hazard Characterization Table

Hazard Class	Risk Description	Critical Control Point
Reactivity	Reacts violently with water/moisture.[1][2]	Strict exclusion of moisture until controlled quenching.[1]
Corrosivity	Causes severe skin/eye burns; lachrymator.[1][2]	Silver Shield® gloves & chemical fume hood.[1]
Flammability	Flash Point ~18°C (64°F).[1][3]	Ground all equipment; remove ignition sources.[1][4]
Nuisance	Hydrolysis yields Butyric Acid-D2 (Stench).[1]	Maintain pH > 8 to trap as non-volatile butyrate salt.[1]

Pre-Operational Safety (The "Armor")

Before initiating disposal, you must establish a defense perimeter. Standard nitrile gloves are insufficient for prolonged exposure to acyl chlorides.

- Engineering Controls: All operations must occur inside a certified chemical fume hood with the sash at the lowest working position.
- PPE Requirements:
 - Hands: Silver Shield® (Laminate) gloves are preferred. If unavailable, double-glove with thick nitrile (minimum 5 mil), changing the outer pair immediately upon any splash.
 - Eyes: Chemical splash goggles (ventless preferred) + Face Shield.
 - Body: Flame-resistant lab coat and chemical apron.

Controlled Quenching Protocol (Standard Operating Procedure)

Objective: To convert the reactive acyl chloride into a stable, non-volatile salt solution (Sodium Butyrate-D2) suitable for chemical waste streams.[1]

Reagents Required:

- Sodium Carbonate () or Sodium Hydroxide (, 10% solution)
- Crushed Ice^[1]
- pH strips or probe

Step-by-Step Methodology

Phase 1: Preparation of the "Kill Bath"

- Select a beaker with a volume at least 10x the volume of the **Butyryl-2,2-D2 chloride** to be disposed of.
- Prepare a 20% Sodium Carbonate solution or 10% Sodium Hydroxide solution.
 - Expert Insight: Sodium Carbonate is milder but will generate foam. Sodium Hydroxide avoids foam but generates more heat. For quantities >50mL, use Carbonate to prevent thermal runaway.
- Add crushed ice to the alkaline solution until the temperature is < 5°C.

Phase 2: Controlled Hydrolysis

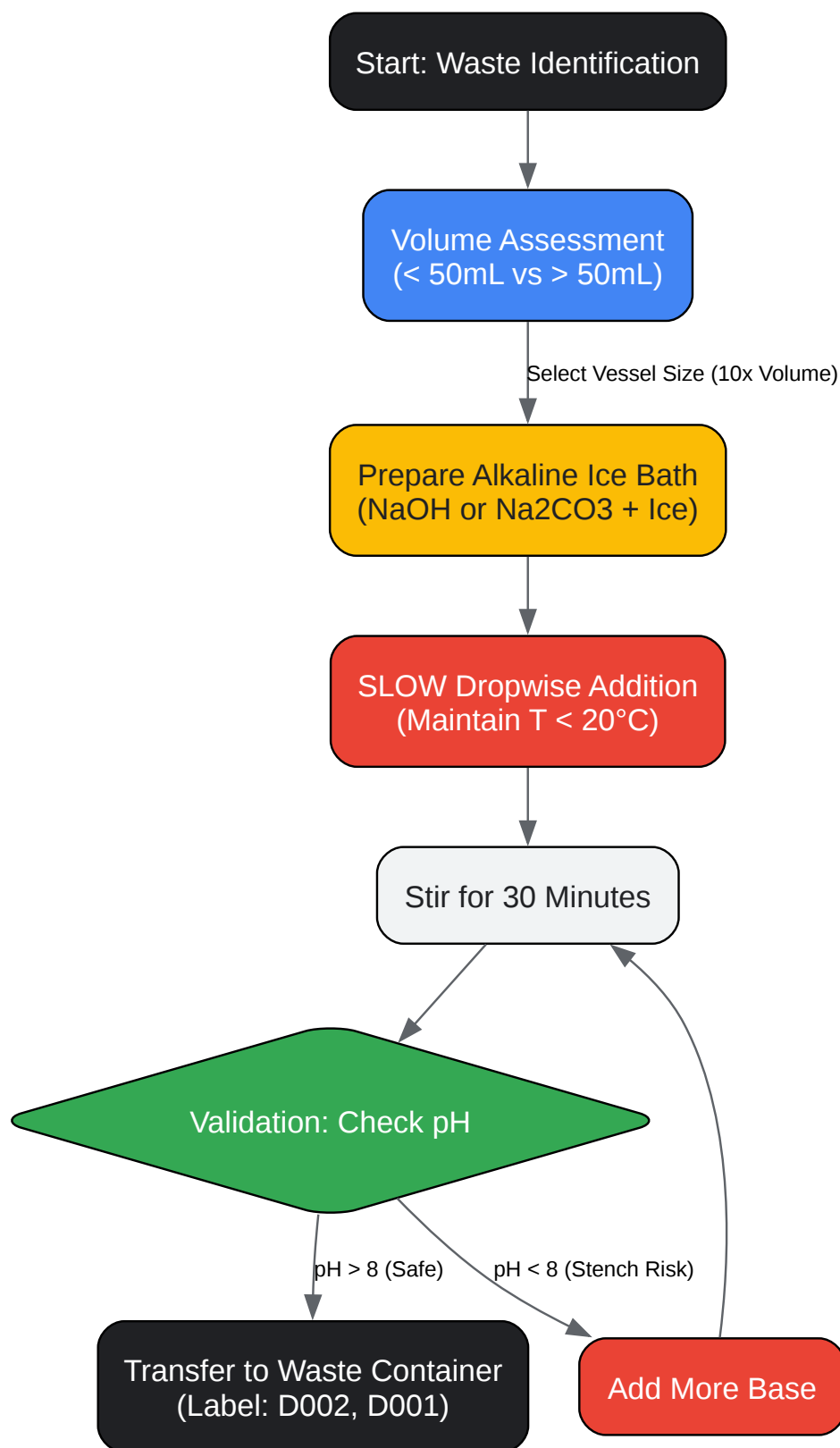
- Transfer the **Butyryl-2,2-D2 chloride** to a pressure-equalizing addition funnel (for volumes > 50mL) or use a glass syringe (for small volumes).
- Dropwise Addition: Add the reagent to the alkaline ice bath very slowly.
 - Mechanism:^[5]^[6]^[7]

^[1]
 - WARNING: Do not add water to the acid chloride. Always add the acid chloride to the large volume of aqueous base. This ensures the heat of hydration is dissipated instantly.
- Monitor temperature; do not allow the bath to exceed 20°C.

Phase 3: The "Stench Lock" (Validation)

- Once addition is complete, stir the mixture for 30 minutes.
- Self-Validating Step: Check the pH.
 - If $\text{pH} < 7$: The solution will smell strongly of butyric acid. Add more base immediately.
 - If $\text{pH} > 8$: The butyric acid is deprotonated into the non-volatile butyrate salt. The smell should be minimal.
- Why this matters: Butyric acid has a pK_a of ~4.82. At pH 8, >99.9% is in the salt form, effectively "locking" the odor in the aqueous phase.

Operational Workflow Visualization



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Caption: Logical workflow for the alkaline hydrolysis of **Butyryl-2,2-D2 chloride**, emphasizing pH validation to control odor and corrosivity.

Waste Stream Management & Compliance

Once quenched, the material is no longer water-reactive, but it remains a hazardous chemical waste.

- RCRA Classification (USA):
 - D002 (Corrosivity): Even if neutralized, the high salt/pH content may classify it here depending on final pH.
 - D001 (Ignitability): If organic solvents were used in the rinse.
- Labeling:
 - Label as "Alkaline Solution of Sodium Butyrate-D2 and Sodium Chloride."
 - Explicitly mark "High pH" and "Stench" (even if neutralized, residual odor often persists).
- Container: Polyethylene (HDPE) or glass. Do not fill >90% to allow for expansion.

Emergency Contingencies

Spill Response (Small Scale < 100mL):

- Evacuate the immediate area if the sash was up. The lachrymatory effect will be immediate.
- Do NOT use water. Water will cause an explosion of acid gas.
- Cover the spill with dry sand, vermiculite, or a dedicated acid-neutralizing absorbent (e.g., sodium bicarbonate powder).
- Scoop the absorbed material into a container and place it in the fume hood to off-gas safely.

First Aid:

- Skin Contact: Immediate flush with water for 15 minutes.^[3] Do not wait for symptoms.

- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention (pulmonary edema can be delayed).[6]

References

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